An In-depth Technical Guide to 2-Allyl-3-hydroxy-4-methoxybenzaldehyde

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Compound of Interest

Compound Name:	*2-Allyl-3-hydroxy-4-methoxybenzaldehyde*
CAS No.:	*18075-41-7*
Cat. No.:	*B3110864*

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Abstract

This technical guide provides a comprehensive overview of the chemical properties of **2-Allyl-3-hydroxy-4-methoxybenzaldehyde**, a substituted aromatic aldehyde of interest in synthetic chemistry. Due to the limited availability of direct experimental data for this specific isomer, this document synthesizes information from established chemical principles and comparative data from structurally related compounds to offer a robust predictive profile. The guide covers its molecular structure, physicochemical properties, a detailed theoretical synthesis protocol based on the Claisen rearrangement, predicted spectroscopic characteristics, potential reactivity, and safety considerations. This document is intended to serve as a foundational resource for researchers exploring the synthesis and application of novel benzaldehyde derivatives.

Introduction and Molecular Structure

2-Allyl-3-hydroxy-4-methoxybenzaldehyde (IUPAC Name: **2-allyl-3-hydroxy-4-methoxybenzaldehyde**) is an organic compound featuring a benzene ring substituted with an

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allyl group, a hydroxyl group, a methoxy group, and a formyl (aldehyde) group. The specific arrangement of these functional groups—particularly the ortho-allyl and meta-hydroxyl positioning relative to the aldehyde—imparts a unique electronic and steric profile that is expected to influence its reactivity and potential biological activity.

The presence of the aldehyde and phenolic hydroxyl groups makes it a potential precursor for the synthesis of a variety of heterocyclic compounds, Schiff bases, and other complex molecules. The allyl group offers a reactive handle for further functionalization, such as oxidation, reduction, or isomerization.

Table 1: Core Chemical Identifiers

Identifier	Value	Source
IUPAC Name	2-allyl-3-hydroxy-4-methoxybenzaldehyde	PubChem[1]
CAS Number	16273-13-5	PubChem[1]
Molecular Formula	$C_{11}H_{12}O_3$	PubChem[1]
Molecular Weight	192.21 g/mol	PubChem[1]
Canonical SMILES	C=CCC1=C(C(=C(C=C1)C=O)O)OC	PubChem[1]
InChI Key	InChI=1S/C11H12O3/c1-3-4-9-8(7-12)5-6-10(14-2)11(9)13/h3,5-7,13H,1,4H2,2H3	PubChem[1]

Physicochemical Properties

Direct experimental data for the physicochemical properties of **2-Allyl-3-hydroxy-4-methoxybenzaldehyde** are not widely published. However, based on data for its isomers and related compounds, the following properties can be predicted.

Table 2: Predicted Physicochemical Properties

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Property	Predicted Value	Notes and Comparative Data
Appearance	Off-white to pale yellow crystalline solid	Based on the appearance of related substituted benzaldehydes.
Melting Point	77-80 °C	A supplier reports this melting point range[2].
Boiling Point	> 250 °C (at 760 mmHg)	Estimated based on the boiling points of isomers like vanillin (285 °C) and 2-hydroxy-4-methoxybenzaldehyde (269-270 °C)[1].
Solubility	Slightly soluble in water; soluble in organic solvents (e.g., ethanol, methanol, DMSO, acetone, ethyl acetate, dichloromethane)	The phenolic hydroxyl group may impart slight water solubility, while the aromatic ring and allyl group suggest solubility in organic solvents. This is a common characteristic for such compounds.
pKa (phenolic OH)	~9-10	The acidity of the phenolic proton is influenced by the electron-withdrawing aldehyde group and the electron-donating methoxy and allyl groups. This is a typical range for substituted phenols.

Synthesis of **2-Allyl-3-hydroxy-4-methoxybenzaldehyde**

A plausible and efficient synthetic route to **2-Allyl-3-hydroxy-4-methoxybenzaldehyde** involves a two-step process starting from 3-hydroxy-4-methoxybenzaldehyde (isovanillin). This

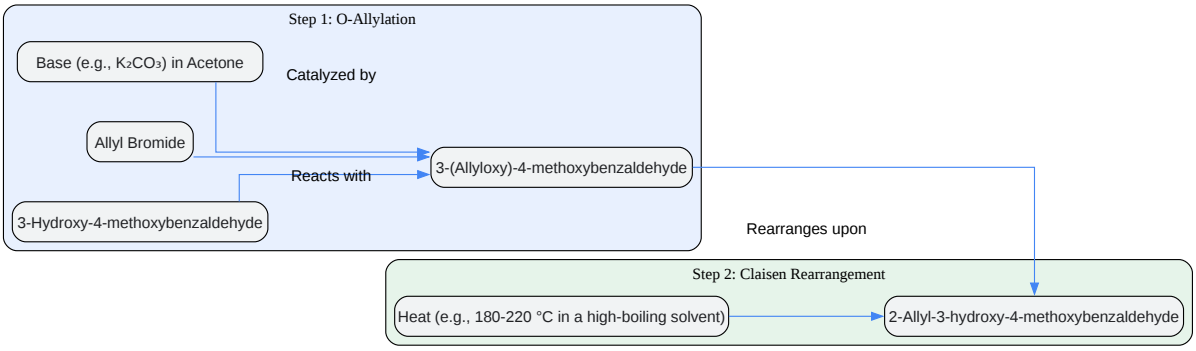
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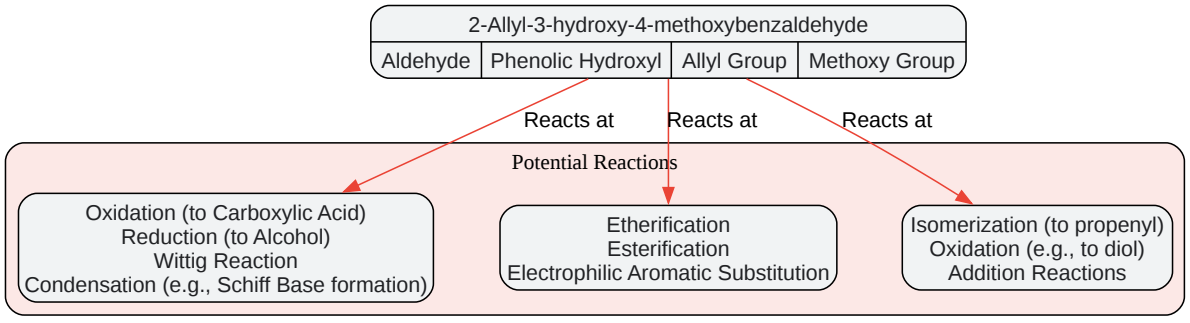
strategy leverages the well-established aromatic Claisen rearrangement.[3][4]

Step 1: O-Allylation of 3-hydroxy-4-methoxybenzaldehyde The phenolic hydroxyl group of isovanillin is first converted to an allyl ether through a Williamson ether synthesis.

Step 2: Thermal Aromatic Claisen Rearrangement The resulting allyl ether is then heated, inducing a[5][5]-sigmatropic rearrangement to yield the desired ortho-allylated product.

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Sources

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Allyl-3-hydroxy-4-methoxybenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3110864/docs#an-in-depth-technical-guide-to-2-allyl-3-hydroxy-4-methoxybenzaldehyde]

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